Technical Whitepaper: Methyl Formate-d (DCOOCH3)

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Compound of Interest	
Compound Name:	*Methyl formate-d*
CAS No.:	*23731-38-6*
Cat. No.:	*B1588006*

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Physicochemical Characterization and Application Strategies

Executive Summary & Significance

Methyl formate-d (specifically **Methyl formate-d**$_1$, CAS: 23731-38-6) represents a critical isotopic variant of the simplest carboxylate ester. While structurally elementary, its utility in high-precision research is profound. In astrophysics, it serves as a spectral standard for identifying interstellar organic matter. In pharmaceutical development, it acts as a strategic "deuterium switch" reagent, introducing formyl-deuterium moieties to enhance metabolic stability via the Kinetic Isotope Effect (KIE).

This guide synthesizes the physicochemical profile of **Methyl formate-d** with actionable protocols for its synthesis, handling, and application in drug discovery.

Physicochemical Profile

The substitution of protium (

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) with deuterium (

or

) at the formyl position induces subtle but measurable shifts in physical properties, primarily driven by the mass difference and the lower zero-point energy of the C-D bond.

Comparative Data: **Methyl Formate-d** vs. Methyl Formate

Data aggregated from NIST, PubChem, and experimental literature.

Property	Methyl Formate-d ($DCOOCH_3$)	Methyl Formate ($HCOOCH_3$)	Impact of Deuteration
CAS Number	23731-38-6	107-31-3	N/A
Molecular Weight	61.06 g/mol	60.05 g/mol	+1.01 (~1.7% increase)
Boiling Point	32 - 34°C	31.8°C	Slight elevation (Inverse Isotope Effect common in polar esters)
Density (25°C)	0.990 g/mL	0.974 g/mL	Increased (Mass/Volume ratio shift)
Refractive Index ( )	1.3435	1.3433	Negligible optical shift
Flash Point	-32°C (-26°F)	-32°C	Critical Flammability Hazard
Dipole Moment	1.77 D	1.77 D	Essential for Rotational Spectroscopy
Solubility	Miscible in EtOH, Ether	Miscible in EtOH, Ether	Identical solvent compatibility

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> *Technical Insight: The density increase (approx. 1.6%) correlates directly with the mass increase of the deuterium nucleus, as the molar volume remains largely unchanged between isotopologues.*

Spectroscopic Characterization

Methyl formate-d is a "floppy" molecule exhibiting large amplitude internal rotation of the methyl group. This makes it a benchmark for Rotational Spectroscopy.

- Conformational Stability: The molecule exists primarily in the cis-conformer (carbonyl oxygen eclipsing the methyl group), which is approximately 5.3 kcal/mol more stable than the trans-conformer.[1]
- NMR Signature:
  - NMR: The distinct singlet of the formyl proton (~8.08 ppm) disappears. The methyl group appears as a singlet at ~3.7 ppm.
  - NMR: The carbonyl carbon signal shows characteristic C-D coupling (triplet splitting) due to the nuclear spin of deuterium (

).

Synthesis & Purification Protocol

Objective: Synthesize **Methyl formate-d** ($DCOOCH_3$) with >98% isotopic purity. Challenge: The product has a very low boiling point (34°C), making isolation difficult without loss. Strategy: Acid-catalyzed Fischer esterification using a high-boiling "chaser" solvent or excess methanol to drive equilibrium, followed by fractional distillation.

Reagents

- Formic Acid-d (DCOOH): 98 atom % D (Limiting Reagent).

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- Methanol (CH_3OH): Anhydrous (Excess).
- Catalyst:

  -Toluenesulfonic acid (pTSA) or Sulfuric Acid (

).
- Desiccant: Anhydrous Magnesium Sulfate (

) or Calcium Chloride (

).

Step-by-Step Methodology

- Setup: Equip a 100mL round-bottom flask with a magnetic stir bar and a Vigreux fractionating column connected to a Liebig condenser. The receiving flask must be immersed in an ice/salt bath (-10°C) to prevent evaporation of the product.
- Reaction:
  - Add 0.1 mol Formic Acid-d and 0.3 mol Anhydrous Methanol to the flask.
  - Add catalytic

    (3-5 drops).
  - Critical Step: Add activated molecular sieves (3Å) or anhydrous

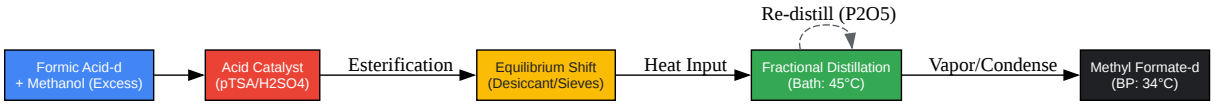
    directly to the pot to sequester water and drive the equilibrium to the right (Le Chatelier's Principle).
- Distillation:
  - Gently heat the mixture using a water bath set to 45-50°C. Do not use an open flame (Extreme Flammability).
  - **Methyl formate-d** (BP 34°C) will distill over first. Methanol (BP 64.7°C) will remain in the flask if temperature control is precise.

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- Purification:
  - The distillate may contain traces of methanol. Re-distill over a small amount of

    (Phosphorus pentoxide) for ultra-dry, methanol-free product.

Workflow Visualization (DOT)



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Caption: Figure 1: Acid-catalyzed synthesis workflow emphasizing equilibrium control via desiccation and temperature-controlled fractionation.

Applications in Drug Development

The primary utility of **Methyl formate-d** in pharma is the Deuterium Switch strategy.

The Kinetic Isotope Effect (KIE)

Carbon-Deuterium (C-D) bonds are shorter and stronger than Carbon-Hydrogen (C-H) bonds due to the lower zero-point vibrational energy of deuterium.

- Primary KIE: If C-H bond cleavage is the rate-determining step (RDS) in a metabolic pathway (e.g., oxidation by Cytochrome P450), substituting with C-D can significantly reduce the rate of metabolism (

  can range from 2 to 7).

Application Workflow

Methyl formate-d is used to introduce a deuterated formyl group or to synthesize deuterated heterocycles (e.g., pyrimidines, imidazoles) used in drug scaffolds.

Benefits:

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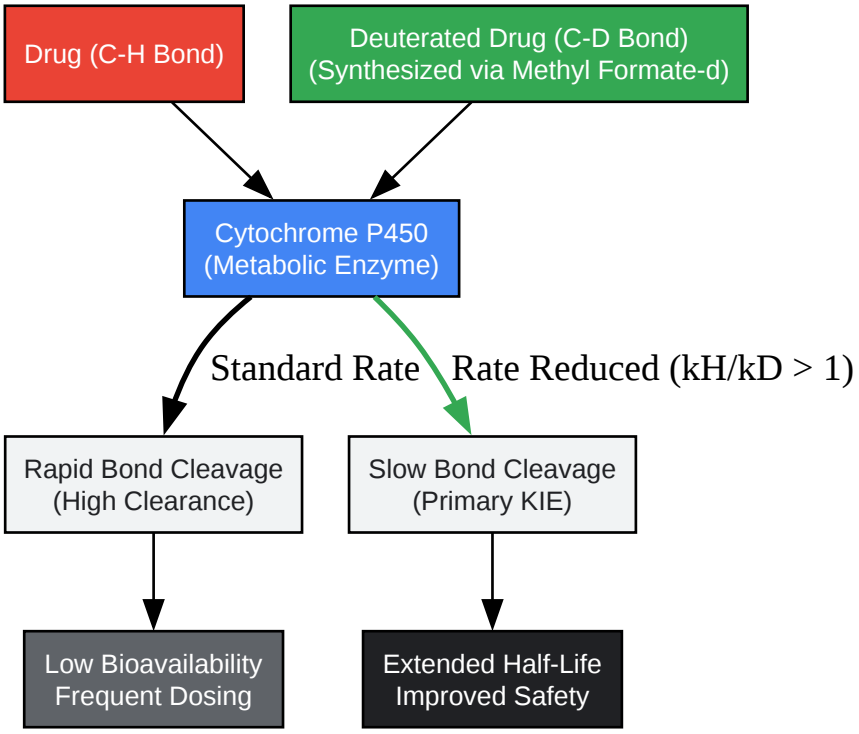
- Extended Half-life (

  ): Slower clearance allows for lower dosing frequency.

- Reduced Toxic Metabolites: Shifting metabolic pathways away from toxic intermediates.

- Patent Life Extension: Deuterated analogs are often patentable as novel chemical entities (NCEs).

Mechanism Diagram (DOT)



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Caption: Figure 2: Mechanistic impact of deuteration on drug metabolism (Kinetic Isotope Effect).

Safety & Handling Protocols

Methyl formate-d poses significant hazards due to its high volatility and flammability.[2]

- Flash Point: -32°C. Vapors can travel considerable distances to ignition sources.

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- Vapor Pressure: High (~476 mmHg at 20°C). Containers can pressurize rapidly.
- Storage:
  - Store in a flammables fridge (explosion-proof) at 2-8°C.
  - Use Sure/Seal™ bottles or septum-sealed vials to prevent moisture ingress (hydrolysis risk) and deuterium exchange.
- PPE: Butyl rubber gloves are recommended; nitrile provides only temporary splash protection due to the solvent's penetrating nature.

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